

# An In-depth Technical Guide to the Physicochemical Properties of 2-Nonanamine

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## Compound of Interest

Compound Name: 2-Nonanamine

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This technical guide provides a detailed overview of the boiling and melting points of **2-Nonanamine**, a primary aliphatic amine. The document outlines its key physical properties, presents standardized experimental protocols for their determination, and includes a logical workflow for methodological selection. This information is critical for professionals in research and development, particularly in fields where the physicochemical characteristics of amines are paramount for process design, safety, and formulation.

## Physicochemical Data of 2-Nonanamine

**2-Nonanamine** (C<sub>9</sub>H<sub>21</sub>N) is a primary amine with the amino group located on the second carbon of a nine-carbon chain. Its physical properties are influenced by its molecular weight and the capacity for hydrogen bonding, a characteristic of primary amines.<sup>[1]</sup> The boiling and melting points are fundamental parameters for handling, purification, and storage.

The experimentally determined and predicted values for the boiling and melting points of **2-Nonanamine** are summarized below.

Physical Property	Value	Conditions
Boiling Point	191.018 °C	at 760 mmHg[2]
73 °C	at 19 mmHg[3][4]	
Melting Point	< -20 °C	Not specified

Note: The significant difference in boiling points is due to the pressure at which the measurement was taken. The lower pressure (19 mmHg) results in a substantially lower boiling point compared to standard atmospheric pressure (760 mmHg).

## Experimental Protocols for Determination

Accurate determination of boiling and melting points is crucial for the characterization of chemical substances. Standardized methods, such as those provided by the Organisation for Economic Co-operation and Development (OECD) and ASTM International, ensure reproducibility and comparability of data.[5][6][7]

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[5][8][9] For a substance like **2-Nonanamine**, several methods are applicable, with the choice often depending on the required accuracy and available sample volume.

Recommended Protocol: Distillation Method (based on OECD Guideline 103 & ASTM D1120)  
[9][10][11]

This method is suitable for determining the equilibrium boiling point of liquid substances.[10]  
[12][13][14]

- Apparatus: A round-bottom flask, a condenser, a suitable heat source (e.g., heating mantle), a calibrated thermometer, and boiling chips.[10]
- Procedure:
  - Place a measured volume of **2-Nonanamine** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.

- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned correctly to measure the temperature of the vapor as it passes into the condenser.
- Gradually heat the flask.
- Record the temperature when the liquid begins to boil and a stable ring of condensing vapor is observed on the thermometer. This stable temperature is the boiling point.[\[15\]](#)
- Record the ambient barometric pressure, as boiling point is pressure-dependent. Corrections may be necessary if the pressure deviates from standard atmospheric pressure (101.325 kPa).[\[8\]](#)[\[9\]](#)

For micro-scale determinations (less than 1 mL of sample), the Thiele Tube Method or a Micro-Reflux setup are effective alternatives.[\[15\]](#)[\[16\]](#) The Thiele tube method involves heating a small sample in a vial attached to a thermometer, with an inverted capillary tube inside. The boiling point is the temperature at which liquid is drawn into the capillary tube upon cooling after a steady stream of bubbles has been observed.[\[16\]](#)

Since **2-Nonanamine** is a liquid at room temperature with a melting point below -20°C, determining its freezing point is more appropriate.[\[3\]](#) The freezing point is the temperature at which a liquid transitions to a solid at atmospheric pressure.[\[17\]](#)

Recommended Protocol: Pour Point Method (based on OECD Guideline 102)[\[18\]](#)[\[19\]](#)

The pour point method is suitable for low-melting substances and oils.

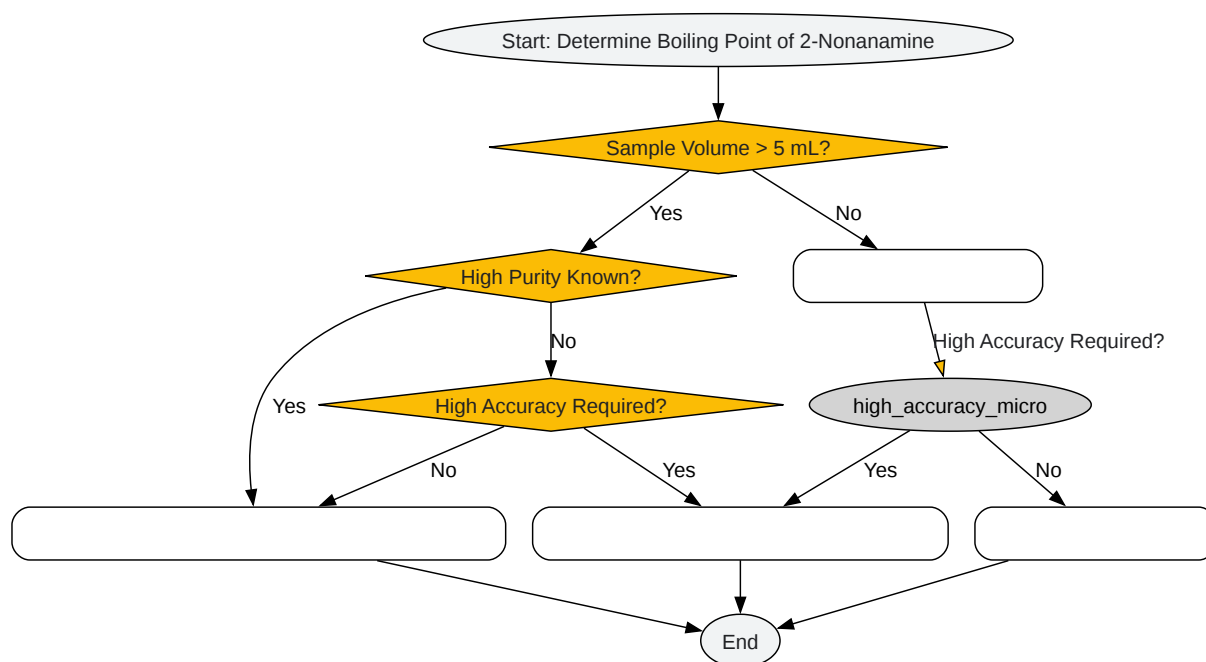
- Apparatus: A test jar, a thermometer, and a cooling bath.
- Procedure:
  - Place the sample of **2-Nonanamine** into the test jar.
  - Cool the sample in the cooling bath at a controlled rate.
  - Periodically remove the jar and tilt it to observe any movement of the liquid.
  - The pour point is the lowest temperature at which the substance will still flow. The melting point is determined by reversing the process: slowly warming the solidified sample and

recording the temperature at which it begins to flow.

For higher precision, Differential Scanning Calorimetry (DSC) can be used. This thermoanalytical technique measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.<sup>[19]</sup> The melting point is observed as an endothermic peak on the DSC curve.<sup>[20]</sup>

## Visualization of Method Selection Workflow

The selection of an appropriate method for determining the boiling point depends on several factors. The following diagram illustrates a logical workflow for this decision-making process.



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Caption: Workflow for selecting a boiling point determination method.

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